

N-Desmethyl diltiazem-d4: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *N-Desmethyl diltiazem-d4*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Desmethyl diltiazem-d4**, a critical tool in the research and development of the calcium channel blocker, diltiazem. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, analytical applications, and the biological pathways it helps to investigate.

Introduction

N-Desmethyl diltiazem-d4 is the deuterium-labeled analog of N-desmethyl diltiazem, a primary active metabolite of diltiazem.[1] Diltiazem is a benzothiazepine calcium channel blocker widely used in the management of hypertension, angina pectoris, and certain cardiac arrhythmias.[2][3] Due to its pharmacological activity, the quantification of both the parent drug and its metabolites in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and toxicological studies. The incorporation of deuterium atoms in **N-Desmethyl diltiazem-d4**

makes it an ideal internal standard for mass spectrometry-based bioanalytical methods, ensuring accurate and precise quantification.[4]

Physicochemical Properties

A summary of the key physicochemical properties of **N-Desmethyl diltiazem-d4** is presented in the table below. This information is critical for the proper handling, storage, and use of this stable isotope-labeled standard.

Property	Value	Reference(s)
Chemical Name	(2S-cis)-3-(Acetyloxy)-2,3-dihydro-2-(4-methoxyphenyl)-5-[2-(methylamino-d4)ethyl]-1,5-benzothiazepin-4(5H)-one Monohydrochloride	[4]
CAS Number	1217650-51-5	[5][6]
Molecular Formula	C ₂₁ H ₂₀ D ₄ N ₂ O ₄ S·HCl	[7]
Molecular Weight	440.98 g/mol	[6]
Purity	>95% (HPLC)	[7]
Isotopic Enrichment	>95%	[7]
Appearance	Solid	[1]
Storage Conditions	-20°C	[7]

Applications in Research

The primary application of **N-Desmethyl diltiazem-d4** is as an internal standard in analytical and pharmacokinetic research.[4] Its structural similarity and mass shift compared to the unlabeled analyte allow for the correction of variability during sample preparation and analysis, leading to highly reliable quantitative data.

Bioanalytical Methods

N-Desmethyl diltiazem-d4 is extensively used in the development and validation of bioanalytical methods, particularly those employing liquid chromatography-tandem mass spectrometry (LC-MS/MS). These methods are essential for:

- Pharmacokinetic Studies: Determining the absorption, distribution, metabolism, and excretion (ADME) of diltiazem.
- Therapeutic Drug Monitoring (TDM): Ensuring that diltiazem concentrations remain within the therapeutic window.
- Metabolic Profiling: Investigating the formation and clearance of diltiazem's metabolites.

Experimental Protocols

The following sections detail representative experimental protocols for the quantification of diltiazem and its metabolites in biological matrices using **N-Desmethyl diltiazem-d4** as an internal standard.

Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is a common method for extracting diltiazem and its metabolites from plasma samples.

- Sample Aliquoting: To a 0.5 mL aliquot of human plasma, add 50 µL of a working solution of **N-Desmethyl diltiazem-d4** (as an internal standard).
- Extraction: Add 2.5 mL of methyl tert-butyl ether.
- Vortexing: Vortex the mixture for 10 minutes.
- Centrifugation: Centrifuge the samples at 4000 rpm for 5 minutes.
- Supernatant Transfer: Transfer the upper organic layer to a clean tube.
- Evaporation: Evaporate the organic solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 100 µL of the mobile phase.

- Injection: Inject an aliquot of the reconstituted sample into the LC-MS/MS system.

Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction offers an alternative with potentially cleaner extracts.[\[8\]](#)

- Cartridge Conditioning: Condition a cyanopropyl SPE cartridge with 1 mL of methanol followed by 1 mL of 0.05 M phosphate buffer (pH 7.4).[\[9\]](#)[\[10\]](#)
- Sample Loading: Load 1.0 mL of the plasma sample (pre-spiked with **N-Desmethyl diltiazem-d4**) onto the conditioned cartridge.
- Washing: Wash the cartridge with 1 mL of 0.05 M phosphate buffer (pH 7.4).
- Elution: Elute the analytes with 0.16 mL of methanol.[\[9\]](#)
- Dilution: Add 0.14 mL of buffer to the eluate.[\[9\]](#)
- Injection: Inject an aliquot of the final extract into the HPLC or LC-MS/MS system.

LC-MS/MS Analytical Method

The following table summarizes typical LC-MS/MS parameters for the analysis of diltiazem and its metabolites.

Parameter	Diltiazem	N-Desmethyl diltiazem	Desacetyl diltiazem	Diltiazem-d4 (IS)
m/z Transition	415.05 → 178.03	401.09 → 150.04	373.21 → 108.85	419.22 → 314.0
Cone Voltage (V)	22	30	25	30
Collision Energy (eV)	16	46	54	32

Chromatographic Conditions:

- Column: Reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.7 µm)

- Mobile Phase: A gradient or isocratic mixture of ammonium formate buffer (e.g., 5 mM, pH 3.0) and methanol/acetonitrile.
- Flow Rate: 0.2 - 0.6 mL/min

Signaling and Metabolic Pathways

Understanding the mechanism of action and metabolic fate of diltiazem is crucial for interpreting pharmacokinetic and pharmacodynamic data.

Diltiazem Signaling Pathway

Diltiazem exerts its therapeutic effects by blocking L-type calcium channels in cardiac and vascular smooth muscle cells.[1] This inhibition of calcium influx leads to a cascade of downstream effects, ultimately resulting in vasodilation and a decrease in heart rate and contractility.[2][3]

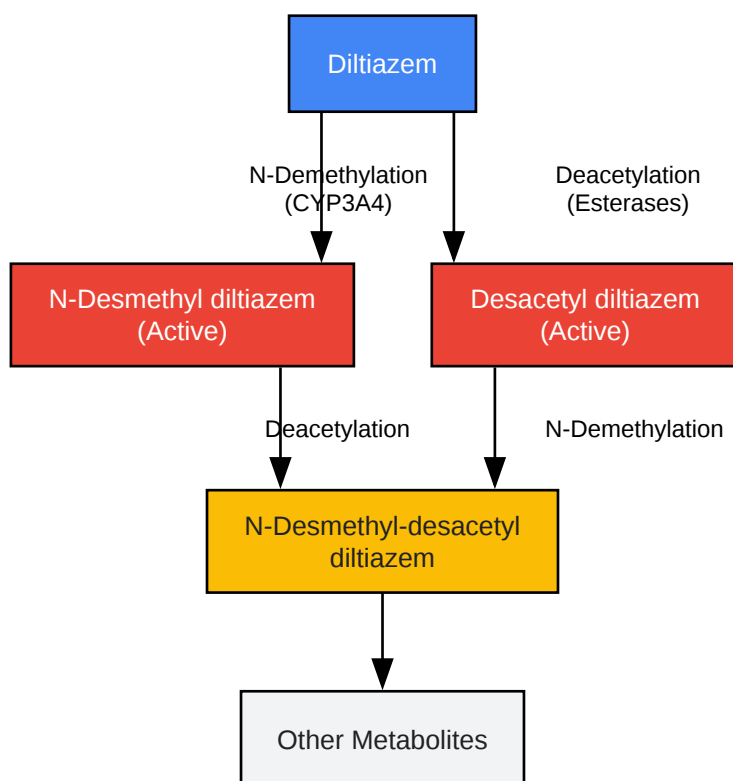


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Diltiazem's mechanism of action via inhibition of L-type calcium channels.

Diltiazem Metabolism

Diltiazem is extensively metabolized in the liver, primarily through N-demethylation and deacetylation, to form several active and inactive metabolites.[2][11] N-desmethyl diltiazem is one of the major pharmacologically active metabolites.

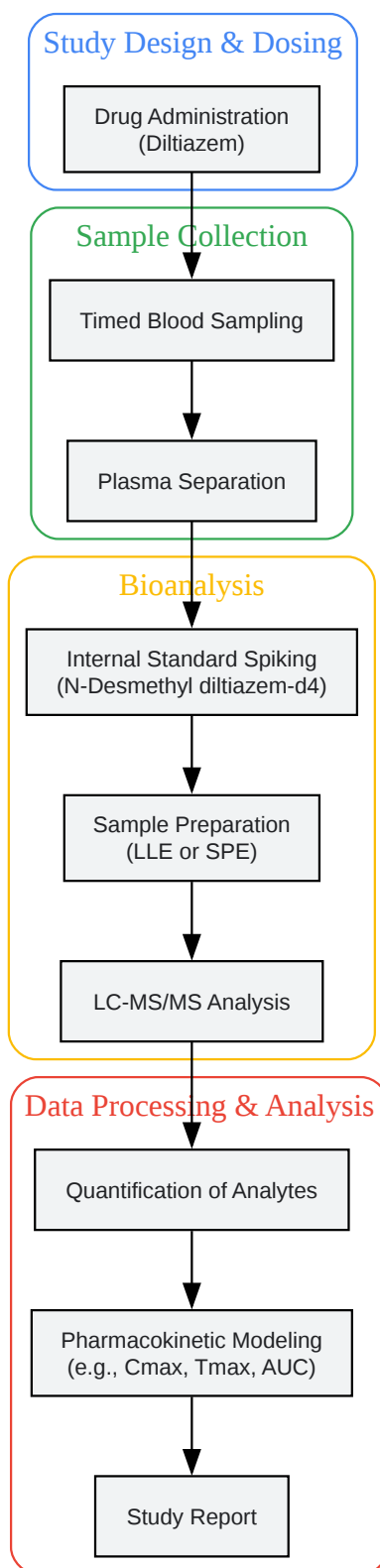


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Simplified metabolic pathway of diltiazem.

Experimental Workflow for a Pharmacokinetic Study

The use of **N-Desmethyl diltiazem-d4** is integral to the workflow of a typical pharmacokinetic study of diltiazem.



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A typical workflow for a pharmacokinetic study of diltiazem.

Conclusion

N-Desmethyl diltiazem-d4 is an indispensable tool for researchers in the fields of pharmacology, drug metabolism, and clinical chemistry. Its use as an internal standard in mass spectrometry-based assays provides the accuracy and precision required for robust bioanalytical method development and the reliable quantification of diltiazem and its active metabolite, N-desmethyl diltiazem, in various biological matrices. This technical guide serves as a foundational resource to support the effective application of **N-Desmethyl diltiazem-d4** in research settings.

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References

- 1. Diltiazem Action Pathway | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Diltiazem - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. veeprho.com [veeprho.com]
- 5. N-Desmethyl Diltiazem-d4 Hydrochloride | LGC Standards [lgcstandards.com]
- 6. N-Desmethyl Diltiazem-d4 Hydrochloride | LGC Standards [lgcstandards.com]
- 7. sussex-research.com [sussex-research.com]
- 8. Solid-phase extraction of diltiazem and its metabolites from plasma prior to high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Automatic determination of diltiazem and desacetyldiltiazem in human plasma using liquid-solid extraction on disposable cartridges coupled to HPLC--Part I: Optimization of the HPLC system and method validation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Automatic determination of diltiazem and desacetyldiltiazem in human plasma using liquid-solid extraction on disposable cartridges coupled to HPLC--Part II: Optimization of liquid-solid extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]

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